

Protocol for Astronomical Imaging with Low-Noise CMOS Cameras

Author: BenchChem Technical Support Team. **Date:** December 2025

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for acquiring high-quality astronomical images using low-noise Complementary Metal-Oxide-Semiconductor (CMOS) cameras. The following sections will cover sensor characteristics, a comprehensive imaging workflow from calibration to final image acquisition, and advanced imaging techniques.

Introduction to Low-Noise CMOS Cameras in Astronomical Imaging

Historically, Charge-Coupled Devices (CCDs) were the sensor of choice for astronomical imaging due to their high sensitivity and low noise.^{[1][2]} However, recent advancements in CMOS technology have led to sensors with performance comparable or even superior to CCDs in several key areas.^{[1][3]} Modern CMOS sensors offer significant advantages, including lower read noise, higher quantum efficiency, wider dynamic range, and faster readout speeds, making them increasingly popular for both amateur and professional astronomy.^{[3][4][5][6]}

The primary advantage of modern CMOS cameras is their significantly lower read noise, which allows for the stacking of many short exposures to achieve a high signal-to-noise ratio (SNR) without significant degradation of image quality.^{[4][7]} This is a departure from the traditional approach with CCDs, which often required single long exposures to overcome higher read noise.^[4]

CMOS Sensor Characteristics and Performance Metrics

The quality of astronomical images is fundamentally dependent on the characteristics of the camera's sensor. Understanding these metrics is crucial for optimizing image acquisition protocols.

Table 1: Key Performance Metrics of Low-Noise CMOS Sensors

Metric	Description	Typical Values for Modern CMOS	Impact on Imaging
Read Noise	Noise introduced by the camera's electronics during the conversion of charge to a digital signal.[8]	< 1 e- to 3 e-[5][9][10]	Lower read noise is critical for imaging faint objects and enables the use of shorter exposures ("lucky imaging").[4][11]
Dark Current	Signal generated by thermal energy within the sensor, independent of light. It is highly dependent on sensor temperature. [12]	< 0.1 e-/pixel/s at -10°C to -25°C[5][13]	Cooling the sensor significantly reduces dark current, which is essential for long exposures.
Quantum Efficiency (QE)	The percentage of incoming photons that are converted into electrons.	> 80-90% (peak)[5][13][14]	Higher QE allows for the detection of fainter signals in shorter exposure times.
Dynamic Range	The ratio between the brightest and faintest signals the sensor can capture in a single exposure.[15]	12-bit to 16-bit (85-95 dB)[9][16][17]	A high dynamic range is crucial for imaging scenes with both bright stars and faint nebulosity.[6][15]
Full Well Capacity	The maximum number of electrons a pixel can hold before becoming saturated.	15,000 e- to over 100,000 e-[10]	A larger full well capacity contributes to a higher dynamic range.

Experimental Protocols for Image Calibration

Calibration is a critical step to remove sensor-specific artifacts and imperfections in the optical train, ensuring the scientific integrity of the acquired data.[18][19] The primary types of

calibration frames are bias, dark, and flat frames.

Bias Frames

Bias frames capture the read noise of the sensor.^[20] This is the baseline signal present in every image, independent of exposure time.

Protocol for Acquiring Bias Frames:

- Securely cover the telescope or camera lens to ensure no light reaches the sensor.
- Set the camera to its shortest possible exposure time.
- The gain and offset settings should match those intended for the light frames.
- Acquire a series of 50-100 bias frames.
- These individual frames will be averaged to create a "master bias."

Dark Frames

Dark frames are used to subtract the thermal noise (dark current) and amp glow that accumulates during an exposure.^{[12][21]}

Protocol for Acquiring Dark Frames:

- Ensure the telescope or camera lens is completely covered.
- The exposure time, gain, offset, and sensor temperature must exactly match the settings that will be used for the light frames.^{[21][22]}
- Acquire 20-50 dark frames.
- These frames will be averaged to create a "master dark." It is crucial to create a library of master darks for different exposure times and temperature settings.^[22]

Flat Frames

Flat frames correct for variations in the illumination of the sensor caused by vignetting in the optical system and dust particles on the sensor or filters.[\[12\]](#)[\[23\]](#)

Protocol for Acquiring Flat Frames:

- Use a uniformly illuminated light source. This can be a dedicated flat field panel or the twilight sky.
- The telescope should be focused and pointing at the light source.
- The camera's gain and offset should match the light frames.
- Adjust the exposure time so that the histogram peak is around 1/2 to 2/3 of the full dynamic range.[\[12\]](#)
- Acquire 20-30 flat frames for each filter used.
- These will be averaged to create a "master flat."

Dark Flat Frames (for CMOS)

For CMOS sensors, especially with longer flat field exposures (e.g., for narrowband filters), it is recommended to take dark frames with the same exposure time as the flat frames.[\[19\]](#)[\[21\]](#)

These "dark flats" are used to calibrate the flat frames themselves.

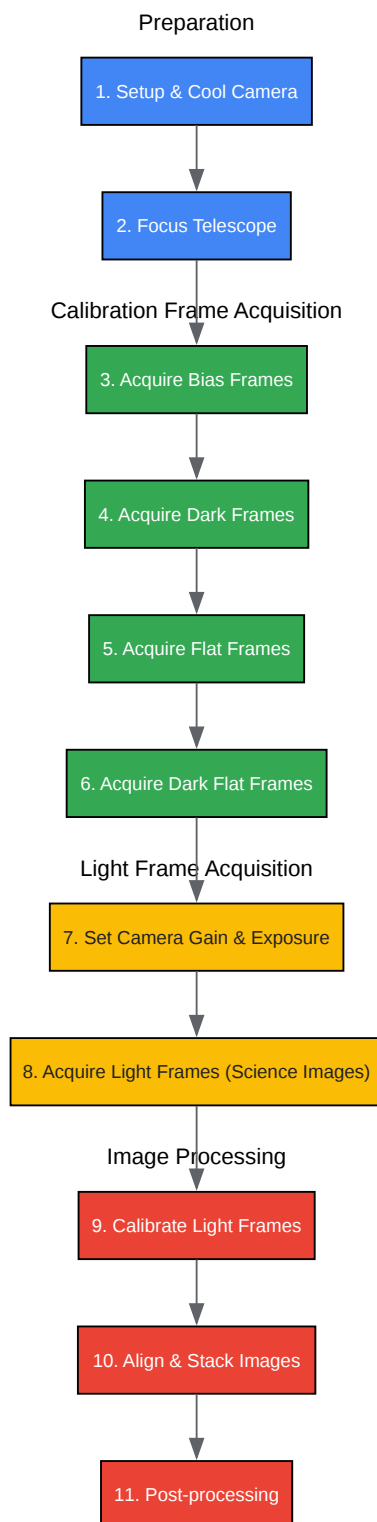
Protocol for Acquiring Dark Flat Frames:

- Cover the telescope or camera lens.
- Set the exposure time, gain, and temperature to match the flat frames.
- Acquire 20-30 dark flat frames.

Image Acquisition Workflow

A systematic workflow is essential for efficient and successful astronomical imaging.

Astronomical Imaging Workflow with CMOS Cameras

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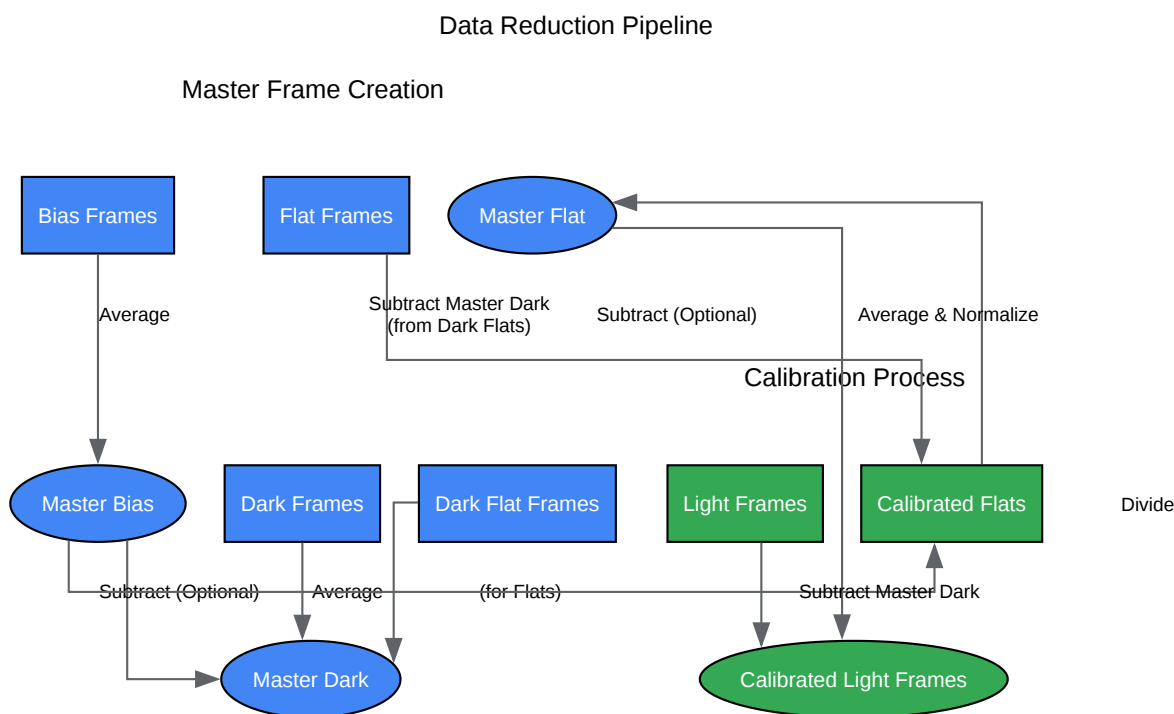
Caption: Overall astronomical imaging workflow.

Camera Settings for Deep-Sky Imaging

- **Gain:** The gain setting on a CMOS camera amplifies the signal from the sensor. Higher gain can reduce read noise but at the expense of dynamic range.[24] For many CMOS cameras, there is an optimal "unity gain" setting where one electron corresponds to one ADU (Analog-to-Digital Unit). Experimentation is often needed to find the best gain for a particular camera and sky condition, but a common range is between 150 and 450.[16]
- **Offset:** The offset adds a small pedestal to the baseline signal to prevent the clipping of zero values in the data.[25] It should be set high enough that the background of a bias frame is not at zero.
- **Exposure Time:** With low-read-noise CMOS cameras, it is often advantageous to take many shorter exposures rather than a few long ones.[7] A good starting point for a typical deep-sky object with a mid-range telescope (e.g., 80mm f/6) is 60-120 seconds per exposure.[16]
- **Bit Depth:** Always set the camera to the highest available bit depth (e.g., 14-bit or 16-bit) in RAW or FITS format to maximize the dynamic range and preserve the finest details in the image data.[16]
- **Cooling:** If the camera has a cooling system, it should be activated and allowed to stabilize at a set temperature, typically around -15°C to -25°C, to minimize dark current.[5][16]

Data Reduction and Processing

The process of applying calibration frames to the science images is known as data reduction.



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Caption: Data reduction and calibration workflow.

The basic formula for calibrating a light frame is:

$$\text{Calibrated Light} = (\text{Light Frame} - \text{Master Dark}) / \text{Master Flat}[19]$$

Specialized astrophotography software such as PixInsight or DeepSkyStacker can automate this process.[16]

Advanced Imaging Techniques

Lucky Imaging

Lucky imaging is a technique that takes advantage of the fast readout speeds of CMOS cameras to capture a large number of very short exposures.[11] By selecting and stacking only

the sharpest frames that were captured during moments of good atmospheric seeing, it is possible to achieve higher resolution images than with traditional long exposures.[11][26] This technique is particularly effective for planetary and lunar imaging but is also being applied to deep-sky objects.[11]

High Dynamic Range (HDR) Imaging

For scenes with an extremely high dynamic range, such as bright nebulae with faint outer regions, a single exposure time may not be sufficient to capture all the detail without saturating the bright areas or losing the faint ones. HDR techniques involve taking multiple sets of exposures at different lengths and then computationally combining them to create a final image with a much larger dynamic range.

Conclusion

Low-noise CMOS cameras have revolutionized astronomical imaging by providing a powerful and versatile alternative to traditional CCDs. By following a rigorous protocol of sensor characterization, image calibration, and optimized acquisition settings, researchers and scientists can leverage the full potential of these sensors to capture stunning and scientifically valuable images of the cosmos. The ability to stack many short exposures with minimal noise penalty opens up new possibilities for high-resolution and high-dynamic-range imaging.

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References

- 1. csensor.com [csensor.com]
- 2. The CCD vs. CMOS Showdown: Why Monochrome Cameras Excel in Astrophotography Over One Shot Color | Simon Todd Astrophotography [stastrophotography.com]
- 3. CMOS VS CCD data. Which one is the best? | Telescope Live [telescope.live]
- 4. cloudynights.com [cloudynights.com]
- 5. spiedigitallibrary.org [spiedigitallibrary.org]

- 6. Advanced CMOS Detectors: Enabling the Future of Astronomical Observation | Teledyne Vision Solutions [teledynevisionsolutions.com]
- 7. community.telescope.live [community.telescope.live]
- 8. astrobackyard.com [astrobackyard.com]
- 9. teledyneimaging.com [teledyneimaging.com]
- 10. [2112.01691] Characterization of Low Light Performance of a CMOS sensor for Ultraviolet Astronomical Applications [arxiv.org]
- 11. astrobiscuit.com [astrobiscuit.com]
- 12. practicalastrophotography.com [practicalastrophotography.com]
- 13. [2502.00101] Characterization of the Teledyne COSMOS Camera: A Large Format CMOS Image Sensor for Astronomy [arxiv.org]
- 14. physicsworld.com [physicsworld.com]
- 15. spiedigitallibrary.org [spiedigitallibrary.org]
- 16. A guide to CMOS deep-sky astrophotography | BBC Sky at Night Magazine [skyatnightmagazine.com]
- 17. New CMOS camera technology enhances astrophotography experience | Telescope Live [telescope.live]
- 18. astrojolo.com [astrojolo.com]
- 19. celestron.com [celestron.com]
- 20. skyandtelescope.org [skyandtelescope.org]
- 21. Understanding Calibration Frames | Telescope Live [telescope.live]
- 22. Creating Calibration Files Explained - ASG Astronomy [asgastronomy.com]
- 23. Flat field and dark frame correction [cfht.hawaii.edu]
- 24. youtube.com [youtube.com]
- 25. astrojolo.com [astrojolo.com]
- 26. [2505.07909] Commissioning of a Commercial CMOS Camera for the Application of Lucky Image Technique on the Lulin One-meter Telescope [arxiv.org]
- To cite this document: BenchChem. [Protocol for Astronomical Imaging with Low-Noise CMOS Cameras]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073817#protocol-for-astronomical-imaging-with-low-noise-cmos-cameras]

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